

# Anilazine for Turfgrass Disease Control: Application Notes and Protocols

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## Compound of Interest

Compound Name: Anilazine

Cat. No.: B1167350

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## Introduction

**Anilazine**, formerly marketed under trade names such as Dyrene® and Kemate®, is a non-systemic, foliar-applied fungicide belonging to the triazine chemical family.[1][2] Historically, it was utilized for the broad-spectrum control of various fungal diseases in turfgrass.[1][3][4] As a contact fungicide, **anilazine** forms a protective barrier on the leaf surface, inhibiting fungal spore germination and penetration.[5] Its mode of action is characterized as a multi-site inhibitor, specifically targeting enzymes and disrupting mitochondrial respiration in fungal cells, which leads to energy depletion and cell death.[6][7][8] Due to its multi-site activity, the risk of fungicide resistance development was considered low.[9]

It is important to note that **anilazine** is now largely considered obsolete, and its registration for use on turfgrass in the United States was canceled in the early 1990s.[1][3][6] Therefore, these notes and protocols are intended for research, historical reference, and as a guide for the evaluation of other contact fungicides for turfgrass disease management.

## Data Presentation

### Table 1: Historical Application Rates and Formulations of Anilazine for Turfgrass

Formulation	Active Ingredient (%)	Historical Application Rate (per 1000 sq ft)	Historical Application Rate (lbs a.i. per acre)	Reference
Wettable Powder	50%	4-8 oz in 5-10 gal of water	1.0 - 3.0	[3]
Granular	5%	2-4 lbs	Not Specified	[1]

Disclaimer: These are historical application rates and are provided for informational purposes only. **Anilazine** is not currently registered for use on turfgrass in many regions.

## Table 2: Spectrum of Turfgrass Diseases Historically Controlled by Anilazine

Disease	Pathogen(s)	Reference
Brown Patch	Rhizoctonia solani	[1][3]
Dollar Spot	Sclerotinia homoeocarpa	[1][2][3]
Snow Mold (Typhula Blight)	Typhula spp.	[1][3][4]
Leaf Spot / Melting Out	Helminthosporium spp.	[1][3][4]
Copper Spot	Gloeocercospora sorghi	[1][3]
Rust	Puccinia spp.	[3]
Zonate Eye Spot	Helminthosporium spp.	[1][4]

## Experimental Protocols

The following protocols are generalized methodologies for evaluating the efficacy of a contact fungicide like **anilazine** for the control of foliar turfgrass diseases.

### Protocol 1: In Vitro Fungicide Efficacy Assay

Objective: To determine the direct inhibitory effect of **anilazine** on the mycelial growth of a target turfgrass pathogen.

## Materials:

- Pure culture of the target pathogen (e.g., *Sclerotinia homoeocarpa*)
- Potato Dextrose Agar (PDA)
- **Anilazine** (technical grade)
- Sterile distilled water
- Solvent for **anilazine** (if not water-soluble)
- Sterile Petri dishes (90 mm)
- Sterile cork borer (5 mm)
- Incubator

## Procedure:

- Prepare PDA medium according to the manufacturer's instructions and autoclave.
- Allow the PDA to cool to approximately 50-55°C.
- Prepare a stock solution of **anilazine**. If necessary, dissolve in a minimal amount of an appropriate solvent and then dilute with sterile distilled water.
- Amend the molten PDA with **anilazine** to achieve a series of final concentrations (e.g., 0, 1, 10, 50, 100 µg/mL). Include a solvent control if a solvent was used.
- Pour the amended PDA into sterile Petri dishes and allow them to solidify.
- From the margin of an actively growing culture of the target pathogen, take 5 mm mycelial plugs using a sterile cork borer.
- Place one mycelial plug, mycelium-side down, in the center of each PDA plate.
- Seal the plates with parafilm and incubate at the optimal temperature for the pathogen's growth (e.g., 25°C for *S. homoeocarpa*).

- Measure the colony diameter in two perpendicular directions daily until the mycelium in the control plates reaches the edge of the dish.
- Calculate the percentage of mycelial growth inhibition for each concentration relative to the control.

## Protocol 2: Field Efficacy Trial for Dollar Spot Control

Objective: To evaluate the field performance of **anilazine** for the preventative control of dollar spot on a susceptible turfgrass species (e.g., creeping bentgrass).

Materials:

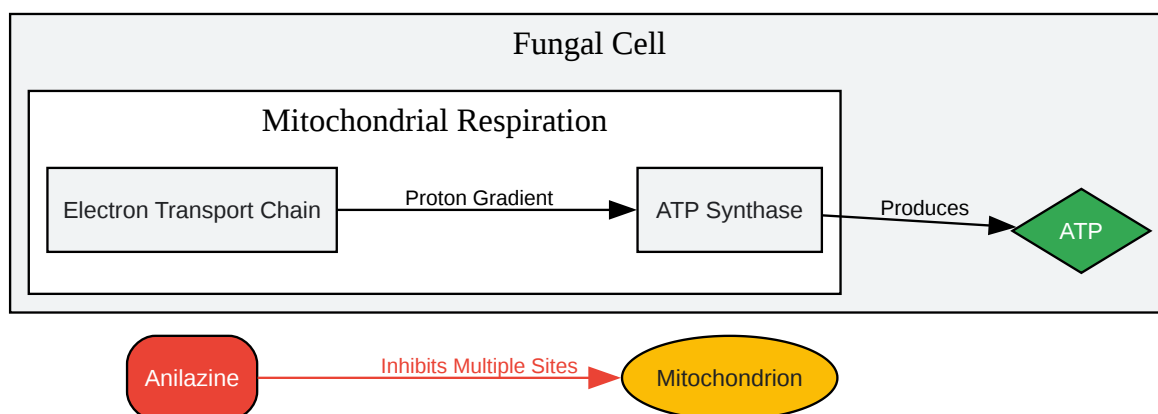
- Established turfgrass area with a history of dollar spot
- **Anilazine** formulation (e.g., 50% wettable powder)
- Calibrated sprayer (e.g., CO<sub>2</sub>-pressurized backpack sprayer)
- Plot marking stakes and string
- Data collection sheets or electronic device

Procedure:

- Plot Establishment:
  - Delineate experimental plots (e.g., 3 ft x 6 ft) on a uniform area of turf.
  - Use a randomized complete block design with at least four replications.
  - Include an untreated control for comparison.
- Fungicide Application:
  - Calibrate the sprayer to deliver a consistent volume of water (e.g., 2 gallons per 1000 sq ft).<sup>[5]</sup>

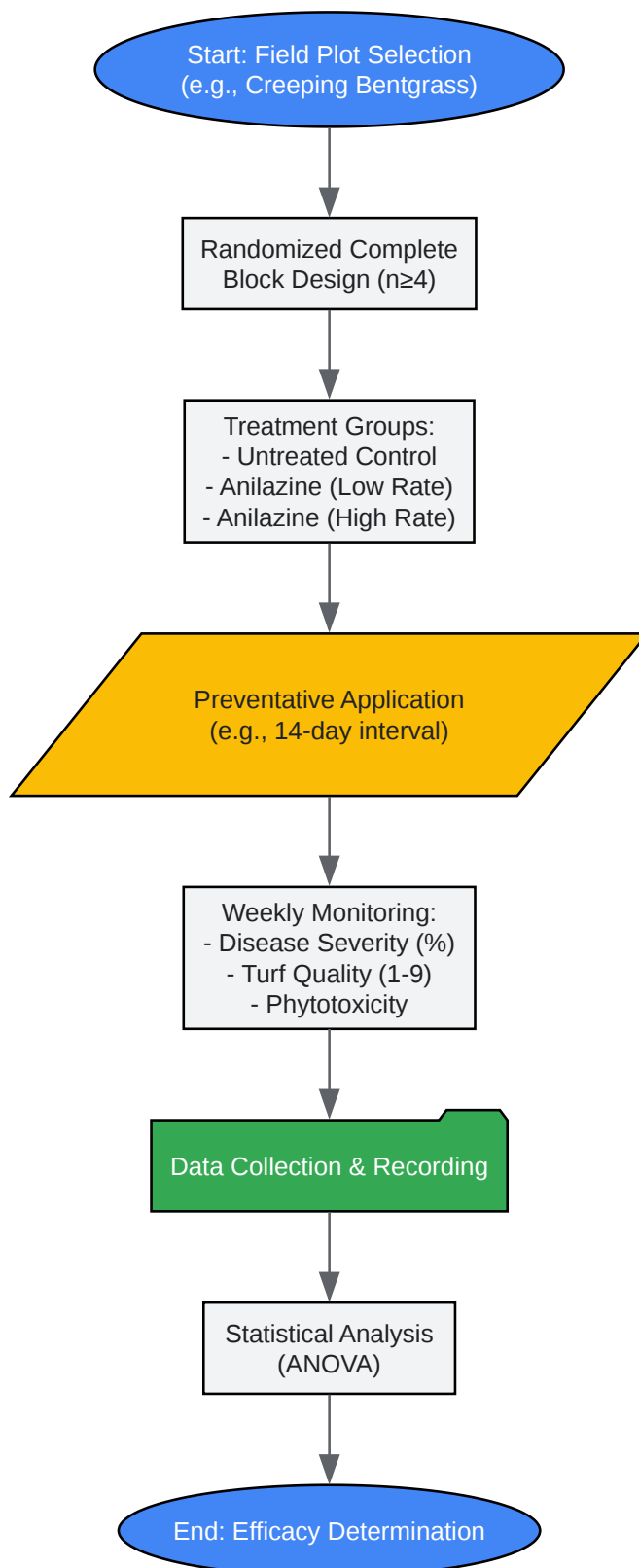
- Apply **anilazine** at the desired rates (e.g., 4 oz and 8 oz of a 50W formulation per 1000 sq ft) on a preventative schedule (e.g., every 14 days) when environmental conditions are conducive to dollar spot development.
- Initiate applications before the onset of disease symptoms.
- Data Collection:
  - Visually assess disease severity in each plot on a regular basis (e.g., weekly).
  - Count the number of dollar spots per plot or estimate the percentage of the plot area affected by the disease.
  - Assess turfgrass quality on a scale of 1 to 9, where 9 represents the best quality.
  - Monitor for any signs of phytotoxicity.
- Data Analysis:
  - Analyze the disease severity and turf quality data using appropriate statistical methods (e.g., ANOVA and mean separation tests) to determine significant differences between treatments.

## Visualizations



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Caption: **Anilazine**'s multi-site inhibitory action on fungal mitochondrial respiration.



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Caption: Workflow for a field trial evaluating a contact fungicide.

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## References

- 1. pomerix.com [pomerix.com]
- 2. Anilazine | C<sub>9</sub>H<sub>5</sub>Cl<sub>3</sub>N<sub>4</sub> | CID 7541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pomerix.com [pomerix.com]
- 4. pomerix.com [pomerix.com]
- 5. SSPLP14/LH040: Turfgrass Disease Management [edis.ifas.ufl.edu]
- 6. Anilazine (Ref: ENT 26 058) [sitem.herts.ac.uk]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medkoo.com [medkoo.com]
- 9. turfdisease.osu.edu [turfdisease.osu.edu]
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